

# physical and chemical properties of tert-butyl hexanoate

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## Compound of Interest

Compound Name: *tert-Butyl hexanoate*

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## A Comprehensive Technical Guide to tert-Butyl Hexanoate

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the physical and chemical properties of **tert-butyl hexanoate**, a key intermediate in various organic syntheses. This guide is intended for researchers, scientists, and professionals in the field of drug development and related industries.

### Core Properties of tert-Butyl Hexanoate

**tert-Butyl hexanoate**, also known by its IUPAC name **tert-butyl hexanoate**, is a carboxylate ester with the chemical formula  $C_{10}H_{20}O_2$ .<sup>[1]</sup> It is recognized for its role as a versatile chemical intermediate.

### Nomenclature and Identifiers

Identifier	Value
IUPAC Name	tert-butyl hexanoate[1]
Synonyms	Hexanoic acid, 1,1-dimethylethyl ester; hexanoic acid tert-butyl ester[1]
CAS Number	2492-18-4[1]
Molecular Formula	C10H20O2[1]
Molecular Weight	172.26 g/mol [1]
InChI Key	DANUJARGWMPVQX-UHFFFAOYSA-N[1]
SMILES	CCCCC(=O)OC(C)(C)C[1]

## Physical Properties

Quantitative data for some physical properties of **tert-butyl hexanoate** are not consistently reported in publicly available literature. The table below summarizes the available information.

Property	Value
Boiling Point	Not available[2][3]
Melting Point	Not available[2]
Density	Not available[2]
Solubility	Sparingly soluble in water; Soluble in organic solvents.
Refractive Index	Not available[2]

## Spectral Data

Spectral analysis is crucial for the identification and characterization of **tert-butyl hexanoate**. Available spectral data includes:

- <sup>13</sup>C NMR Spectroscopy[1]

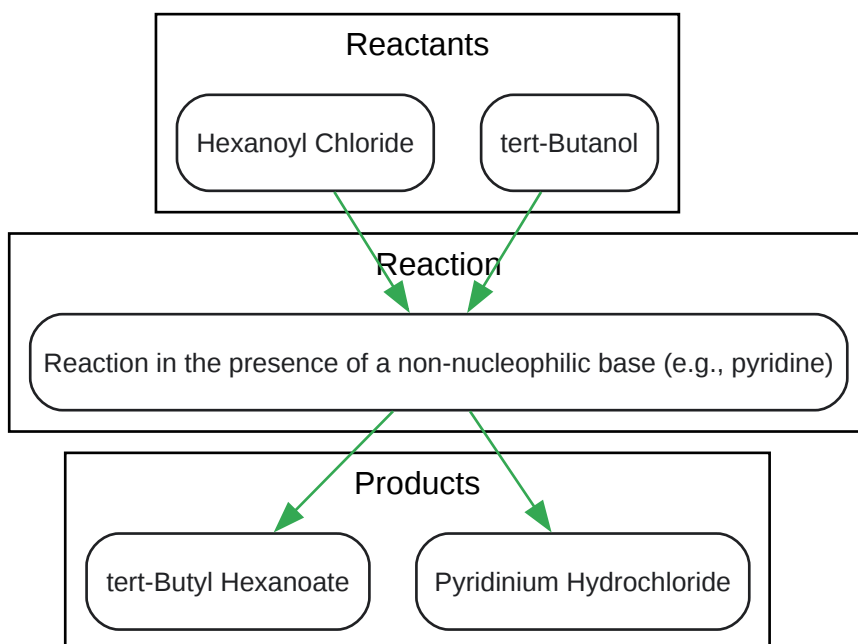
- Gas Chromatography-Mass Spectrometry (GC-MS)[1]
- Infrared (IR) Spectroscopy[1]

## Chemical Properties and Reactivity

**tert-Butyl hexanoate** exhibits chemical properties characteristic of esters, including susceptibility to hydrolysis and transesterification. The bulky tert-butyl group, however, can influence the reaction rates due to steric hindrance.

## Synthesis of tert-Butyl Hexanoate

The synthesis of **tert-butyl hexanoate** can be achieved through several standard esterification methods. A common laboratory-scale synthesis involves the reaction of hexanoyl chloride with tert-butanol.

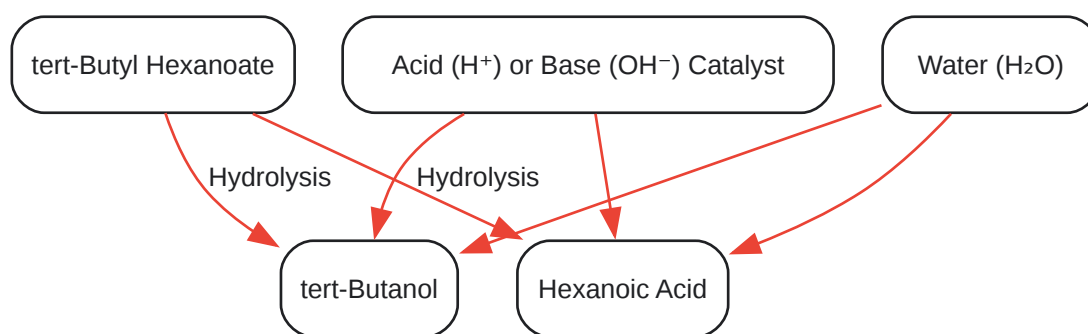


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### Synthesis of **tert-Butyl Hexanoate**

## Hydrolysis

Under acidic or basic conditions, **tert-butyl hexanoate** can be hydrolyzed to yield hexanoic acid and tert-butanol. The tert-butyl group makes this ester relatively resistant to acid-catalyzed hydrolysis compared to less sterically hindered esters. However, under strongly acidic conditions, the cleavage of the tert-butyl ester can proceed via a stable tert-butyl carbocation intermediate.



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#### Hydrolysis of **tert-Butyl Hexanoate**

## Transesterification

Transesterification is a process where the tert-butyl group of **tert-butyl hexanoate** is exchanged with another alkyl group from an alcohol, catalyzed by an acid or a base. This reaction is reversible and can be driven to completion by using a large excess of the reactant alcohol.

## Experimental Protocols

The following are detailed methodologies for key experiments involving **tert-butyl hexanoate**.

### Synthesis of **tert-Butyl Hexanoate** from Hexanoyl Chloride and **tert-Butanol**

Objective: To synthesize **tert-butyl hexanoate** via the reaction of hexanoyl chloride with **tert-butanol**.

Materials:

- Hexanoyl chloride

- tert-Butanol
- Pyridine (or another suitable non-nucleophilic base)
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, magnetic stirrer)

Procedure:

- In a dry round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve tert-butanol and pyridine in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- Cool the mixture in an ice bath.
- Slowly add a solution of hexanoyl chloride in anhydrous diethyl ether to the cooled mixture with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by slowly adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with dilute hydrochloric acid (to remove pyridine), saturated sodium bicarbonate solution (to remove unreacted acid chloride and acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **tert-butyl hexanoate**.
- Purify the crude product by vacuum distillation or column chromatography.

## Acid-Catalyzed Hydrolysis of tert-Butyl Hexanoate

Objective: To hydrolyze **tert-butyl hexanoate** to hexanoic acid and tert-butanol using an acid catalyst.

Materials:

- **tert-Butyl hexanoate**
- Aqueous solution of a strong acid (e.g., sulfuric acid or hydrochloric acid)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, combine **tert-butyl hexanoate** and the aqueous acid solution.
- Heat the mixture under reflux with stirring for several hours.
- Monitor the reaction by TLC.
- After completion, cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
- Wash the organic layer with a saturated sodium bicarbonate solution to extract the hexanoic acid as its sodium salt.

- The aqueous layer containing the sodium hexanoate can be acidified with a strong acid and extracted with diethyl ether to isolate the hexanoic acid.
- The organic layer from the initial extraction contains tert-butanol, which can be isolated by drying the solution over anhydrous sodium sulfate, filtering, and removing the solvent by distillation.

## Applications in Research and Drug Development

The tert-butyl ester functional group is a valuable protecting group for carboxylic acids in multi-step organic syntheses, a common practice in drug development. Its stability under certain conditions and the specific methods for its removal allow for selective reactions at other parts of a complex molecule. The synthesis and reactions of **tert-butyl hexanoate** serve as a model for the behavior of this important functional group.

## Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **tert-butyl hexanoate**. The summarized data, experimental protocols, and reaction diagrams are intended to be a valuable resource for researchers and professionals in the chemical and pharmaceutical sciences. While some physical properties are not well-documented, the provided information on its chemical reactivity and synthesis offers a solid foundation for its application in organic synthesis.

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## References

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